

# A Comprehensive Technical Guide to N-(Benzyloxycarbonyloxy)succinimide (Cbz-OSu)

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## Compound of Interest

Compound Name: Cbz succinimide

Cat. No.: B8005595

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CAS Number: 13139-17-8

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of N-(Benzyloxycarbonyloxy)succinimide, a pivotal reagent in modern organic synthesis. This document delves into its chemical identity, physicochemical properties, synthesis methodologies, and its critical role as an amine-protecting agent, particularly in the realm of peptide synthesis and drug development.

## Chemical Identification and Properties

N-(Benzyloxycarbonyloxy)succinimide, commonly referred to as Cbz-succinimide or Cbz-OSu, is a white to off-white crystalline solid.<sup>[1][2]</sup> It is widely recognized for its efficacy in introducing the benzyloxycarbonyl (Cbz or Z) protecting group to primary and secondary amines.<sup>[3]</sup>

Table 1: Chemical Identifiers and Physicochemical Properties

Property	Value	Reference(s)
CAS Number	13139-17-8	[4]
Molecular Formula	C <sub>12</sub> H <sub>11</sub> NO <sub>5</sub>	[4]
Molecular Weight	249.22 g/mol	[4]
IUPAC Name	benzyl (2,5-dioxopyrrolidin-1-yl) carbonate	[4]
Synonyms	Cbz-OSu, Z-OSu, Benzyl N-succinimidyl carbonate	[4]
Melting Point	80-82 °C	[5]
Boiling Point	392.32 °C (estimated)	[5]
Density	1.3189 g/cm <sup>3</sup> (estimated)	[5]
Appearance	White to off-white crystalline powder	[2][5]
Solubility	Soluble in acetone (0.1 g/mL), methanol, chloroform, and other polar aprotic solvents. Limited solubility in water.	[4]
Stability	Moisture sensitive. Stable under recommended storage conditions.	[5]

Table 2: Spectroscopic Data

Technique	Data	Reference(s)
<sup>1</sup> H NMR (400 MHz, DMSO-d <sub>6</sub> )	δ 7.40–7.30 (m, 5H, aromatic), δ 2.85–2.70 (m, 4H, succinimide)	[4]
<sup>13</sup> C NMR (100 MHz, DMSO-d <sub>6</sub> )	δ 172.4 (C=O, succinimide), δ 158.0 (C=O, carbonate)	[4]
Infrared (IR)	1725 cm <sup>-1</sup> (succinimide C=O), 1750 cm <sup>-1</sup> (carbonate C=O), 740 cm <sup>-1</sup> (aromatic C-H bend)	[4]
Mass Spectrometry (ESI-MS)	m/z 249.0637 ([M+H] <sup>+</sup> )	[4]

## Synthesis of N-(Benzyloxycarbonyloxy)succinimide

The synthesis of Cbz-OSu is primarily achieved through the reaction of N-hydroxysuccinimide (NHS) with a benzyloxycarbonylating agent, most commonly benzyl chloroformate (Cbz-Cl).[6] A notable method is the "one-pot two-phase" synthesis, which offers an efficient route to the final product.[4][6]

## Experimental Protocol: One-Pot Two-Phase Synthesis

This protocol is adapted from methodologies described in the patent literature.[6]

Materials:

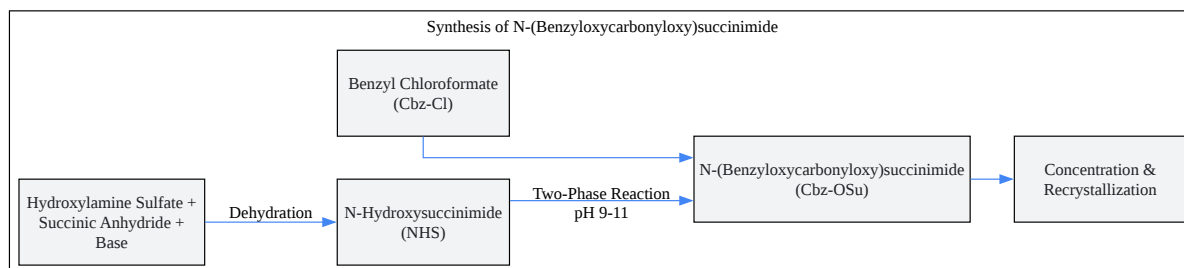
- Hydroxylamine sulfate
- Succinic anhydride
- Sodium hydroxide solution (e.g., 40%)
- Sulfuric acid or phosphoric acid (catalyst)
- Toluene or other suitable organic solvent
- Benzyl chloroformate (Cbz-Cl)

- Recrystallization solvent (e.g., ethyl acetate, dichloromethane, or cyclohexane)[6]

Procedure:

- Formation of N-hydroxysuccinimide (NHS):
  - Charge a reaction vessel with purified water and hydroxylamine sulfate.
  - Under stirring, slowly add the sodium hydroxide solution.
  - Add succinic anhydride in portions.
  - After complete dissolution, add a catalytic amount of sulfuric or phosphoric acid.
  - Dehydrate the mixture at elevated temperature (100-160 °C) under vacuum until no more water is distilled.[6]
  - The resulting product is a solution or solid of N-hydroxysuccinimide.
- Reaction with Benzyl Chloroformate:
  - Cool the NHS mixture and add an organic solvent like toluene.
  - Adjust the pH of the aqueous phase to between 9 and 11 with a base such as sodium carbonate, potassium carbonate, sodium hydroxide, or triethylamine.[6]
  - Control the temperature between 0 and 60 °C.
  - Slowly add benzyl chloroformate dropwise. The molar ratio of benzyl chloroformate to NHS is typically around 1:1 to 1:3.[6]
  - After the addition is complete, continue stirring until the reaction is complete (monitored by TLC).
- Work-up and Purification:
  - Separate the organic layer.
  - Concentrate the organic phase under reduced pressure.

- Recrystallize the crude product from a suitable solvent to yield pure N-(Benzyloxycarbonyloxy)succinimide.



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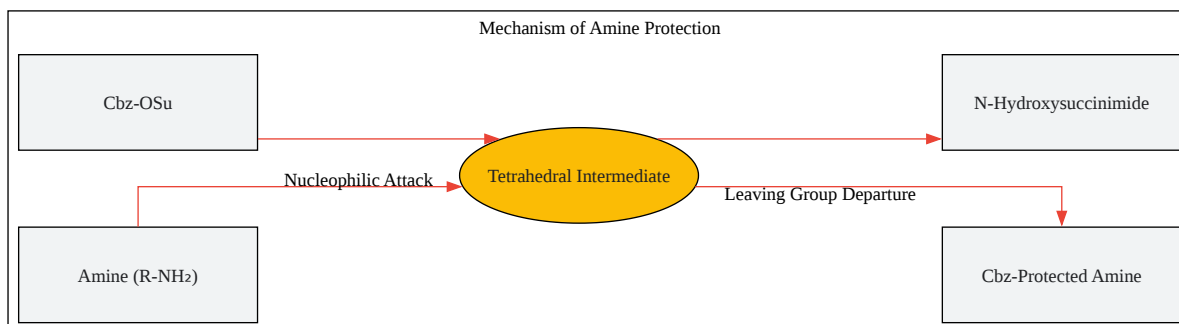
Synthesis of N-(Benzyloxycarbonyloxy)succinimide.

## Application in Amine Protection

The primary application of Cbz-OSu is the protection of amino groups in organic synthesis, a critical step in the construction of complex molecules like peptides and pharmaceuticals.<sup>[4]</sup> The reaction proceeds via a nucleophilic attack of the amine on the carbonyl carbon of the Cbz-OSu, leading to the formation of a stable carbamate linkage and the release of N-hydroxysuccinimide, a non-corrosive and easily removable byproduct.<sup>[4]</sup>

## Reaction Mechanism

The mechanism involves the nucleophilic amine attacking the electrophilic carbonyl carbon of the benzyloxycarbonyl group. This is followed by the departure of the N-hydroxysuccinimide leaving group.



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Mechanism of Amine Protection with Cbz-OSu.

## Experimental Protocol: Cbz Protection of an Amino Acid

This protocol provides a general procedure for the N-terminal protection of an amino acid using Cbz-OSu.

Materials:

- Amino acid (e.g., Alanine)
- N-(Benzyloxycarbonyloxy)succinimide (Cbz-OSu)
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) or other suitable base
- Solvent system (e.g., Tetrahydrofuran (THF)/Water, Dioxane)
- Ethyl acetate (EtOAc)
- Brine solution

- Magnesium sulfate ( $\text{MgSO}_4$ ) or Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

#### Procedure:

- Dissolution: Dissolve the amino acid in an aqueous solution of sodium bicarbonate or a mixture of an organic solvent and water.
- Reaction: Add a solution of Cbz-OSu (typically 1.1-1.5 equivalents) in a suitable organic solvent to the amino acid solution.
- Stirring: Stir the reaction mixture at room temperature for several hours or until the reaction is complete as monitored by TLC.
- Work-up:
  - Add ethyl acetate and water to the reaction mixture and separate the layers.
  - Wash the organic layer sequentially with water and brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
  - Filter and concentrate the solution under reduced pressure.
- Purification: If necessary, purify the resulting N-Cbz protected amino acid by column chromatography or recrystallization.<sup>[6]</sup>

## Role in Solid-Phase Peptide Synthesis (SPPS)

Cbz-OSu is a valuable reagent in solid-phase peptide synthesis (SPPS), a cornerstone technique for the assembly of peptides.<sup>[4]</sup> In SPPS, the peptide chain is built stepwise on a solid resin support. The Cbz group, introduced via Cbz-OSu or a pre-formed Cbz-amino acid, serves to protect the N-terminal amine of the growing peptide chain, preventing self-coupling and other side reactions.

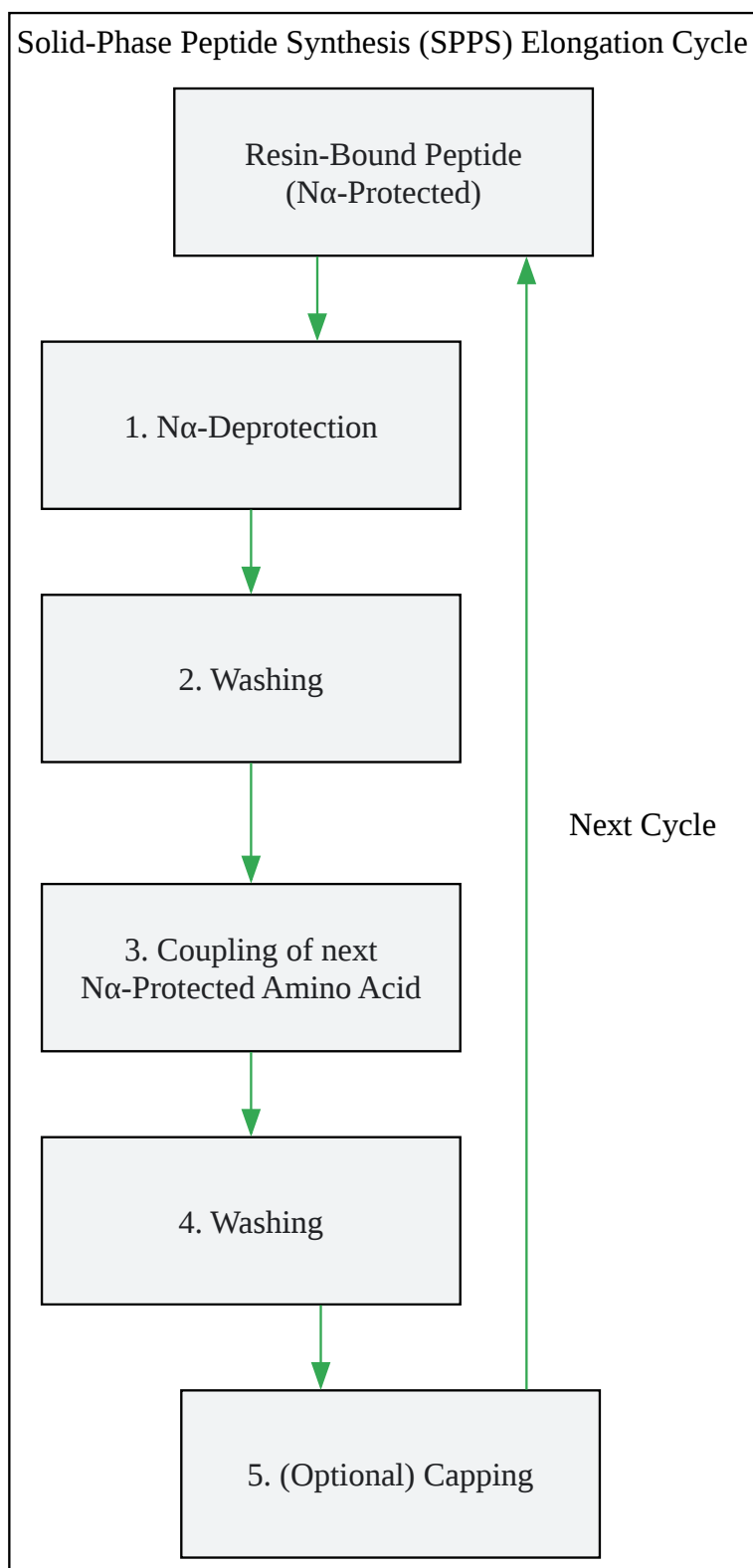
The SPPS elongation cycle involves a series of steps:

- $\alpha$ -Deprotection: Removal of the N-terminal protecting group (e.g., Fmoc or Boc) to expose a free amine.

- Washing: Rinsing the resin to remove excess reagents and byproducts.
- Coupling: Activation and coupling of the next  $N\alpha$ -protected amino acid to the free amine of the resin-bound peptide.
- Washing: Another washing step to remove unreacted amino acid and coupling reagents.
- (Optional) Capping: Acetylation or another modification to block any unreacted amino groups and prevent the formation of deletion sequences.

While the Fmoc and Boc protecting groups are more common for the temporary  $N\alpha$ -protection during the elongation cycles, the Cbz group is often employed for the protection of the final N-terminus of the peptide or for the side chains of certain amino acids.





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The SPPS Elongation Cycle.

## Comparison with Benzyl Chloroformate (Cbz-Cl)

Benzyl chloroformate (Cbz-Cl) is another common reagent for introducing the Cbz protecting group. However, Cbz-OSu offers several advantages, making it a preferred choice in many applications.

Table 3: Comparison of Cbz-OSu and Cbz-Cl

Feature	N-(Benzyloxycarbonyloxy)succinimide (Cbz-OSu)	Benzyl Chloroformate (Cbz-Cl)	Reference(s)
Physical State	Crystalline solid	Oily liquid	[1][2][7]
Stability & Handling	Stable, easy to handle and store	Lachrymator, moisture sensitive, can decompose to release HCl	[4][7]
Reaction Conditions	Milder reaction conditions	Often requires Schotten-Baumann conditions (strong base)	[8]
Byproduct	N-hydroxysuccinimide (water-soluble, non-corrosive)	Hydrochloric acid (HCl) (corrosive, requires neutralization)	[8]
Work-up	Generally simpler and cleaner	Requires careful neutralization and washing	[8]
Reactivity	Less reactive than Cbz-Cl, offering better selectivity in some cases	Highly reactive	[8]

The use of Cbz-OSu often leads to cleaner reactions and simpler purification procedures due to the nature of its byproduct.<sup>[1]</sup>

## Safety and Handling

N-(Benzyloxycarbonyloxy)succinimide should be handled with appropriate safety precautions in a laboratory setting.

Table 4: Safety Information

Hazard	Description	Precautionary Measures	Reference(s)
GHS Pictograms	Wear protective gloves, clothing, eye, and face protection. Avoid breathing dust/fume/gas/mist/vapors/spray.	[9][10]	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation.	Use only outdoors or in a well-ventilated area. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product.	[9][10]
Handling	Handle in a well-ventilated place. Avoid formation of dust and aerosols. Use non-sparking tools.	[9]	
Storage	Keep in a dark place, under an inert atmosphere, at 2-8°C. The container should be tightly closed in a dry and well-ventilated place.	[5][11]	

## Conclusion

N-(Benzyloxycarbonyloxy)succinimide (CAS No. 13139-17-8) is a highly effective and versatile reagent for the introduction of the Cbz protecting group in organic synthesis. Its stability, ease of handling, and the generation of a non-corrosive byproduct make it a superior alternative to

benzyl chloroformate in many applications, particularly in the sensitive and precise field of peptide synthesis. This guide provides essential technical information to aid researchers, scientists, and drug development professionals in the successful application of this important chemical tool.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to N-(Benzyloxycarbonyloxy)succinimide (Cbz-OSu)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8005595#cbz-succinimide-cas-number-13139-17-8-identification]

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